

Resibufagin: A Technical Guide to its Structure, Chemical Properties, and Biological Activity

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Compound of Interest

Compound Name: *Resibufagin*

Cat. No.: *B1589036*

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Abstract

Resibufagin is a bufadienolide, a class of cardioactive steroids, isolated from the venom of toads, most notably from the family Bufonidae. It has garnered significant scientific interest due to its potent anti-tumor properties. This technical guide provides an in-depth overview of the structure, chemical properties, and key biological activities of **resibufagin**, with a focus on its mechanism of action in cancer. Detailed experimental protocols for its isolation and analysis are also presented to aid researchers in their investigations of this promising natural compound.

Chemical Structure and Properties

Resibufagin possesses a complex steroidal backbone characteristic of the bufadienolide family. Its structure features a six-membered lactone ring attached at the C-17 position.

Table 1: Chemical and Physical Properties of **Resibufagin**

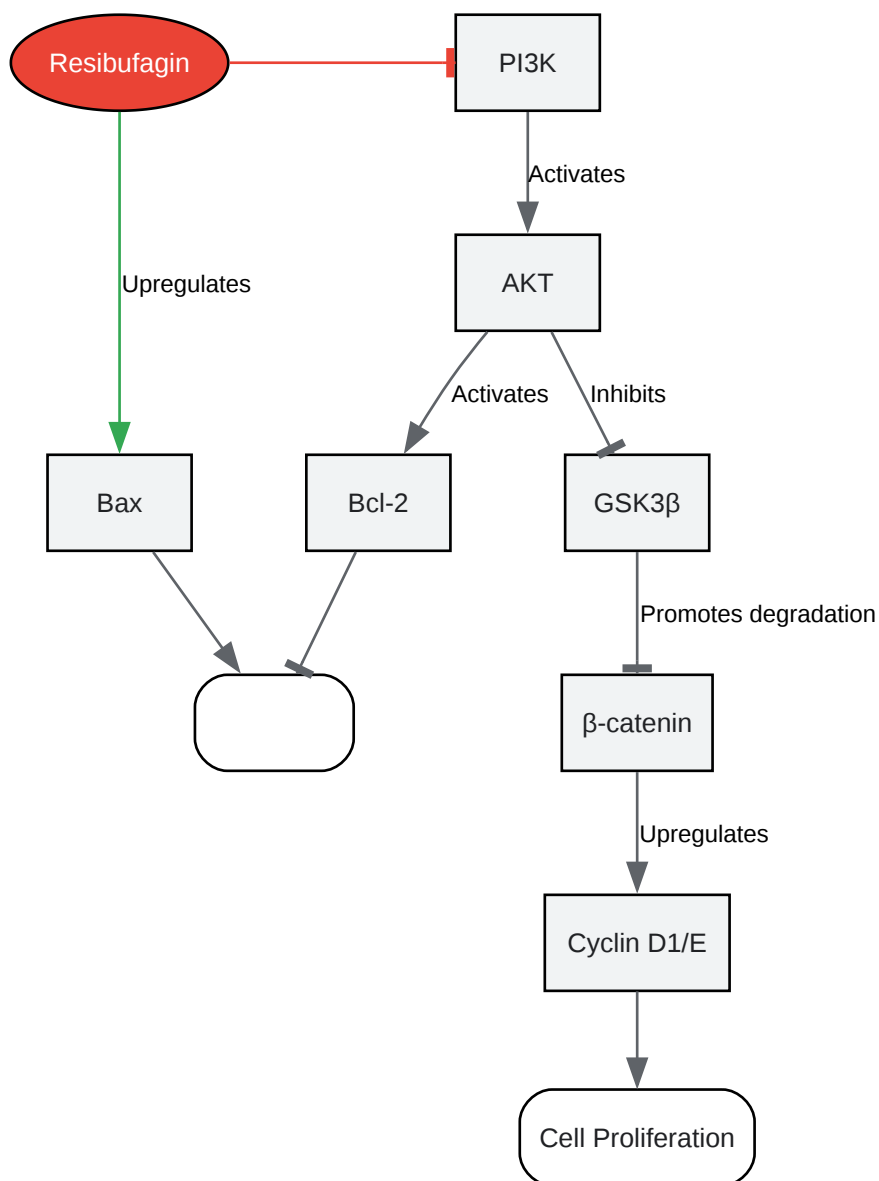
Property	Value	Source
IUPAC Name	(1R,2S,4R,7R,10S,11R,14S,16R)-14-hydroxy-7-methyl-6-(6-oxopyran-3-yl)-3-oxapentacyclo[8.8.0.0 ^{2,4} .0 ^{2,7} .0 ^{1,16}]octadecane-11-carbaldehyde	PubChem[1]
Molecular Formula	C ₂₄ H ₃₀ O ₅	MedchemExpress[2]
Molecular Weight	398.49 g/mol	MedchemExpress[2]
CAS Number	20987-24-0	MedchemExpress[2]
Appearance	White to light yellow solid	MedchemExpress[2]
Solubility	Soluble in DMSO (≥ 50 mg/mL)	MedchemExpress[2]
Melting Point	Data not available in cited sources	
pKa	Data not available in cited sources	
Storage	Store at 4°C, sealed, away from moisture and light. For long-term storage in solvent, -80°C is recommended.	MedchemExpress[2]

Experimental Protocols

Extraction and Isolation of Resibufagin from Toad Venom

The following is a representative protocol for the extraction and isolation of bufadienolides, including **resibufagin**, from toad venom. This protocol may require optimization based on the specific source material and available equipment.

Diagram 1: Experimental Workflow for **Resibufagin** Isolation



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References

- 1. Frontiers | Evaluation of the effect of GSK-3 β on liver cancer based on the PI3K/AKT pathway [frontiersin.org]
- 2. Anticancer effect of resibufogenin on gastric carcinoma cells through the phosphoinositide 3-kinase/protein kinase B/glycogen synthase kinase 3 β signaling pathway - PMC [pmc.ncbi.nlm.nih.gov]
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